

Physical and chemical properties of "N-Benzyl-2-bromo-N-methylbenzamide"

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Compound of Interest

Compound Name: *N-Benzyl-2-bromo-N-methylbenzamide*

Cat. No.: B040479

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An In-depth Technical Guide to the Physical and Chemical Properties of **N-Benzyl-2-bromo-N-methylbenzamide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Benzyl-2-bromo-N-methylbenzamide is a substituted aromatic amide. Compounds of this class are of interest in medicinal chemistry and organic synthesis as intermediates for the construction of more complex molecular architectures. This technical guide provides a comprehensive overview of its known physical and chemical properties, a plausible synthesis protocol, and safety and handling information, compiled from available chemical data sources.

Physicochemical Properties

Quantitative data for **N-Benzyl-2-bromo-N-methylbenzamide** is summarized below. It is important to note that while computed data is available, specific experimental values for properties such as melting and boiling points are not readily found in publicly accessible literature.^[1]

Table 1: Identifiers and Computed Physical Properties of **N-Benzyl-2-bromo-N-methylbenzamide**

Property	Value	Source
CAS Number	124461-28-5	Guidechem[1], PubChem[2]
Molecular Formula	C15H14BrNO	Guidechem[1], PubChem[2]
Molecular Weight	304.18 g/mol	PubChem[2]
Monoisotopic Mass	303.02588 Da	PubChem[2]
IUPAC Name	N-benzyl-2-bromo-N-methylbenzamide	PubChem[2]
XLogP3 (Computed)	3.6	PubChem[2]
Hydrogen Bond Donor Count	0	PubChem[2]
Hydrogen Bond Acceptor Count	1	PubChem[2]
Rotatable Bond Count	2	PubChem[2]
Exact Mass	303.02588 g/mol	PubChem[2]
Topological Polar Surface Area	20.3 Å ²	PubChem[2]
Heavy Atom Count	18	PubChem[2]

Table 2: Summary of Available Spectral Data

Spectrum Type	Availability	Source
¹³ C NMR	Data available	PubChem[2]
GC-MS	Data available, shows peaks at m/z 177, 183, 224	PubChem[2]

Experimental Protocols

While a specific, peer-reviewed synthesis protocol for **N-Benzyl-2-bromo-N-methylbenzamide** was not found, a standard and plausible method would be the acylation of

N-benzylmethylamine with 2-bromobenzoyl chloride. The following is a representative experimental protocol based on general chemical principles for amide synthesis.

Representative Synthesis of N-Benzyl-2-bromo-N-methylbenzamide

Objective: To synthesize **N-Benzyl-2-bromo-N-methylbenzamide** from 2-bromobenzoyl chloride and N-benzylmethylamine.

Materials:

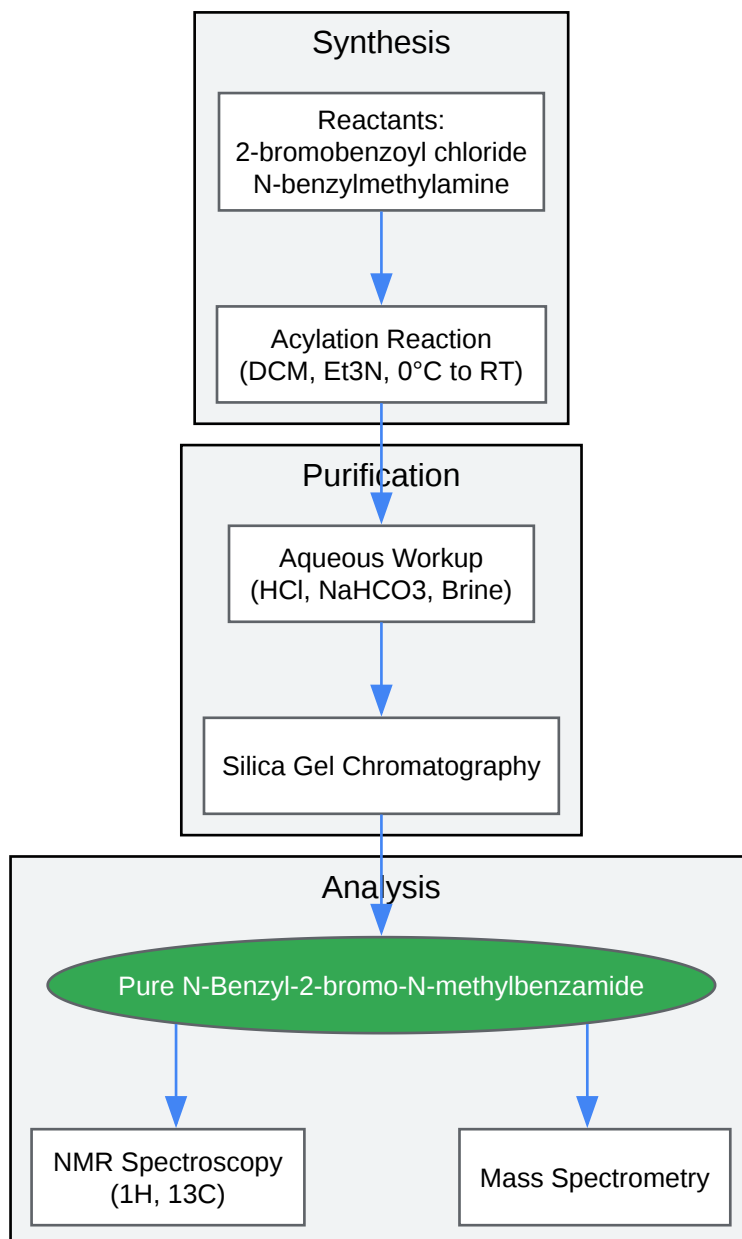
- 2-bromobenzoyl chloride
- N-benzylmethylamine
- Triethylamine (or another suitable base like pyridine)
- Anhydrous dichloromethane (DCM) or tetrahydrofuran (THF)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Solvents for column chromatography (e.g., hexane, ethyl acetate)

Procedure:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve N-benzylmethylamine (1.0 equivalent) and triethylamine (1.2 equivalents) in anhydrous dichloromethane. Cool the solution to 0 °C in an ice bath.
- **Addition of Acid Chloride:** Slowly add a solution of 2-bromobenzoyl chloride (1.05 equivalents) in anhydrous dichloromethane to the stirred amine solution.

- Reaction: Allow the reaction mixture to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).[3]
- Workup:
 - Quench the reaction with water.
 - Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated NaHCO_3 solution, and brine.
 - Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 . [4]
 - Filter the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by silica gel column chromatography, using a suitable eluent system such as a gradient of ethyl acetate in hexane.[3][5]
- Characterization: Characterize the purified product by ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

General Workflow for Synthesis and Characterization



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Caption: A general workflow for the synthesis and characterization of **N-Benzyl-2-bromo-N-methylbenzamide**.

Chemical Reactivity and Stability

- **Reactivity:** As a tertiary amide, the amide bond is relatively stable. The aryl bromide functionality can participate in various cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig) to form C-C or C-N bonds, making it a useful synthetic intermediate.
- **Stability:** The compound should be stable under standard laboratory conditions.

Safety and Handling

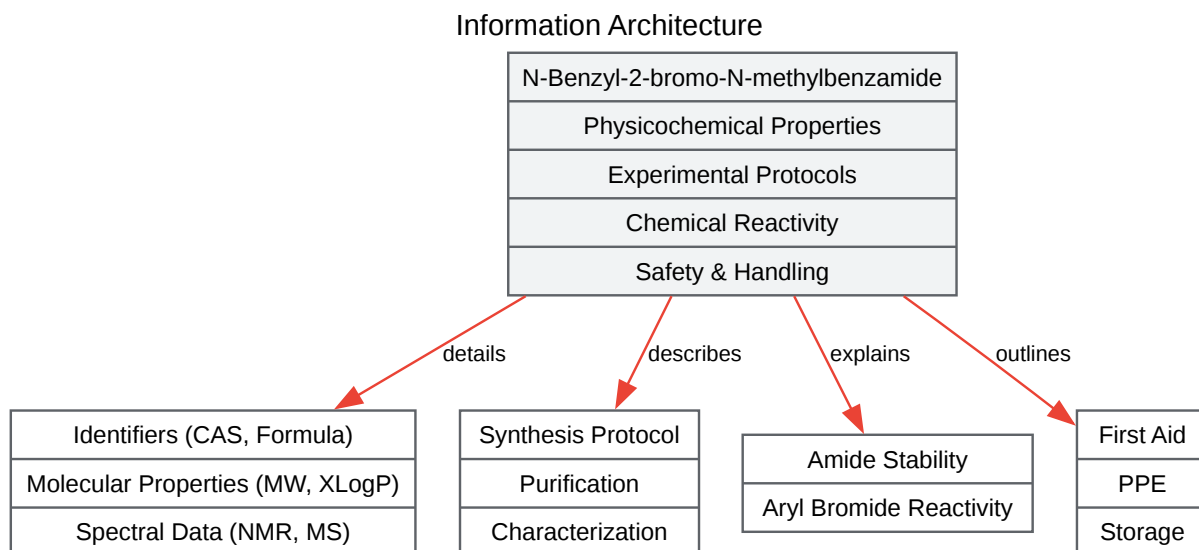
The following information is derived from the Safety Data Sheet (SDS) for **N-Benzyl-2-bromo-N-methylbenzamide**.^[1]

Table 3: Safety and Handling Information

Aspect	Recommendation
GHS Classification	Hazard statement(s), pictogram(s), and signal word are not available. Handle with caution as with any uncharacterized chemical.
First Aid Measures	If inhaled: Move person to fresh air. In case of skin contact: Wash off with soap and plenty of water. In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes. If swallowed: Rinse mouth with water. In all cases, consult a physician.
Fire-Fighting	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Wear self-contained breathing apparatus if necessary.
Accidental Release	Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation. Evacuate personnel to safe areas.
Handling	Handle in accordance with good industrial hygiene and safety practices. Avoid formation of dust and aerosols.
Storage	Store in a cool place. Keep the container tightly closed in a dry and well-ventilated place.
Personal Protection	Eye/face protection: Safety glasses with side-shields. Skin protection: Handle with gloves and wear impervious clothing. Respiratory protection: Wear a dust mask when handling large quantities.

Logical Relationships of Presented Data

The following diagram illustrates the interconnectedness of the information provided in this guide.



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Caption: A logical diagram showing the structure of the information presented in this technical guide.

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